

Application Note: Spectrophotometric Determination of Allura Red AC in Beverages

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Compound of Interest

Compound Name: Red 2

Cat. No.: B1170439

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Introduction

Allura Red AC (FD&C Red 40) is a synthetic azo dye extensively used in the food and beverage industry to impart a red color to products.[1][2] Due to potential health concerns and regulatory limits on its concentration in consumer products, accurate and reliable quantification of Allura Red AC is crucial for quality control and food safety.[1][2] This application note details a straightforward and cost-effective method for the determination of Allura Red AC in beverage samples using UV-Visible spectrophotometry. The methodology is based on the Beer-Lambert law, which establishes a linear relationship between the absorbance of the dye and its concentration in a solution.

Principle

The concentration of Allura Red AC in an aqueous solution can be determined by measuring its absorbance at the wavelength of maximum absorption (λ_{max}). Allura Red AC exhibits a distinct absorption peak in the visible region of the electromagnetic spectrum, typically around 504 nm. [2] By creating a calibration curve from standard solutions of known concentrations, the concentration of the dye in an unknown beverage sample can be accurately determined. This method is noted for its simplicity, speed, and low instrumentation cost.[3][4]

Experimental Protocols

1. Instrumentation and Materials

- UV-Visible Spectrophotometer
- Analytical Balance
- Volumetric flasks (100 mL and 10 mL)
- Pipettes (various sizes)
- Cuvettes (1 cm path length)
- Beakers and other standard laboratory glassware
- Allura Red AC analytical standard
- Distilled or deionized water

2. Preparation of Standard Solutions

a. Preparation of Stock Standard Solution (200 $\mu\text{g/mL}$):

- Accurately weigh 20.0 mg of Allura Red AC analytical standard.[\[2\]](#)
- Transfer the powder to a 100 mL volumetric flask.[\[2\]](#)
- Dissolve the powder in a small amount of distilled water and then dilute to the mark with distilled water.[\[2\]](#)
- Stopper the flask and invert it several times to ensure the solution is homogeneous.

b. Preparation of Working Standard Solutions: A series of working standard solutions can be prepared by diluting the stock solution. For example, to prepare a 20 $\mu\text{g/mL}$ working stock, pipette 10 mL of the 200 $\mu\text{g/mL}$ stock solution into a 100 mL volumetric flask and dilute to the mark with distilled water.[\[2\]](#) From this working stock, a calibration curve can be constructed by preparing a series of dilutions (e.g., 2, 4, 6, 8, 10 $\mu\text{g/mL}$) in 10 mL volumetric flasks.

3. Sample Preparation

The preparation of beverage samples may vary depending on the sample matrix:

- Clear, Non-carbonated Beverages:
 - Allow the beverage to reach room temperature.
 - If necessary, filter the sample through a 0.45 μm syringe filter to remove any particulate matter.
 - Dilute the sample with distilled water to bring the Allura Red AC concentration within the range of the calibration curve. The dilution factor will depend on the expected dye concentration in the beverage.
- Carbonated Beverages:
 - Degas the sample by sonication or by vigorous stirring to remove carbonation, which can interfere with spectrophotometric measurements.[\[1\]](#)
 - Proceed with filtration and dilution as described for non-carbonated beverages.[\[1\]](#)

4. Spectrophotometric Measurement

- Turn on the spectrophotometer and allow it to warm up for at least 15-20 minutes.
- Set the wavelength of maximum absorbance (λ_{max}) for Allura Red AC, which is approximately 504 nm.[\[2\]](#) A scan from 400 nm to 600 nm can be performed on a standard solution to determine the precise λ_{max} .
- Use distilled water as a blank to zero the spectrophotometer.
- Measure the absorbance of each of the prepared standard solutions and the prepared beverage sample(s).
- Record the absorbance values.

5. Data Analysis

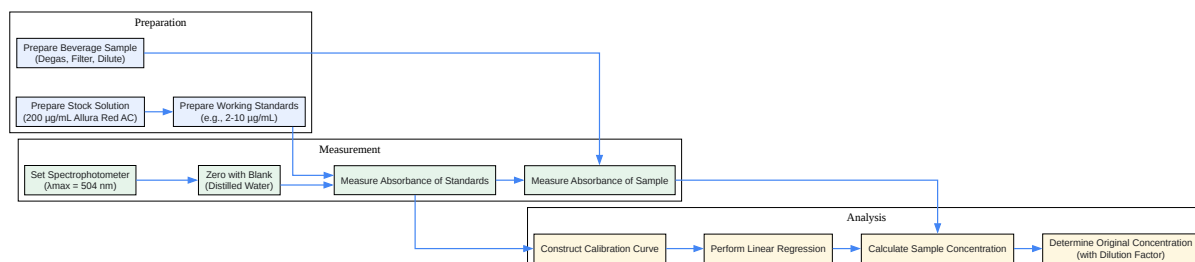
- Construct a calibration curve by plotting the absorbance of the standard solutions versus their known concentrations.
- Perform a linear regression analysis on the calibration data to obtain the equation of the line ($y = mx + c$), where 'y' is the absorbance, 'm' is the slope, 'x' is the concentration, and 'c' is the y-intercept. The R-squared value (R^2) should be close to 1.0 to indicate a good linear fit.
- Use the equation of the line and the measured absorbance of the beverage sample to calculate the concentration of Allura Red AC in the diluted sample.
- Multiply the calculated concentration by the dilution factor to determine the original concentration of Allura Red AC in the undiluted beverage.

Data Presentation

The following table summarizes typical quantitative data for the spectrophotometric determination of Allura Red AC from various studies.

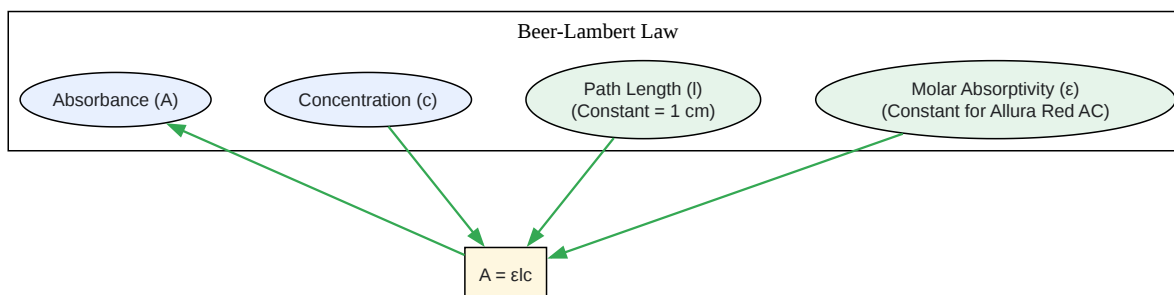
Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	504 - 507 nm	[2][5]
Linear Concentration Range	0.05 - 2.00 mg/L	[6]
0.8 - 19.2 $\mu\text{g/mL}$	[4][7]	
2 - 40 $\mu\text{g/mL}$	[5]	
Limit of Detection (LOD)	0.005 mg/L	
Molar Absorptivity (ϵ)	$2.19 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$ (in aqueous solution)	

Visualizations



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Caption: Experimental workflow for the spectrophotometric determination of Allura Red AC in beverages.



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Caption: Relationship of variables in the Beer-Lambert Law for spectrophotometric analysis.

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